

Application Notes and Protocols for Z-D-Chg-OH

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Compound of Interest

Compound Name: Z-D-Chg-OH

Cat. No.: B554532

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling, storage, and use of **Z-D-Chg-OH** (N-Cbz-D- α -cyclohexylglycine), a key building block in peptide synthesis. Adherence to these protocols is crucial for maintaining the integrity of the compound and ensuring experimental reproducibility.

Compound Information

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₁₆ H ₂₁ NO ₄ | [1] |
| Molecular Weight | 291.34 g/mol | [1] |
| Appearance | White to off-white solid powder | [1] |
| CAS Number | 69901-85-5 | [1] |
| Synonyms | N-Z-D- α -Cyclohexylglycine | |

Storage Instructions

Proper storage of **Z-D-Chg-OH** is critical to prevent degradation and maintain its chemical purity over time. As a protected amino acid, it is susceptible to moisture.

Storage Conditions for Solid Form:

| Condition | Temperature | Duration | Recommendations |
|------------|------------------|-----------------|---|
| Long-term | -20°C | Up to 3 years | For maximum stability, store in a tightly sealed container in a freezer.[1] |
| Short-term | 4°C | Up to 2 years | Suitable for routine use, ensure the container is well-sealed.[1] |
| Temporary | Room Temperature | Weeks to months | Acceptable for shipping and brief periods on the lab bench. |

Storage of **Z-D-Chg-OH** in Solution:

| Solvent | Temperature | Duration | Recommendations |
|---------|-------------|----------------|---|
| DMSO | -80°C | Up to 6 months | Prepare aliquots to avoid repeated freeze-thaw cycles.[1] |
| DMSO | -20°C | Up to 1 month | Suitable for shorter-term storage of solutions.[1] |

Handling and Preparation of Stock Solutions

3.1. Safety Precautions

While a specific Safety Data Sheet (SDS) for **Z-D-Chg-OH** is not readily available, general laboratory safety practices for handling chemical powders should be followed.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.

- Engineering Controls: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- General Hygiene: Avoid contact with skin and eyes. Wash hands thoroughly after handling.

3.2. Protocol for Preparing a Stock Solution

Z-D-Chg-OH is poorly soluble in water but has good solubility in dimethyl sulfoxide (DMSO).

Materials:

- **Z-D-Chg-OH** solid
- Anhydrous (dry) DMSO
- Sterile polypropylene or glass vials
- Calibrated balance
- Vortex mixer and/or sonicator

Procedure:

- Equilibration: Before opening, allow the container of **Z-D-Chg-OH** to warm to room temperature in a desiccator. This prevents condensation of atmospheric moisture, which can degrade the compound.[\[2\]](#)
- Weighing: Quickly weigh the desired amount of **Z-D-Chg-OH** powder in a suitable vial. Immediately and tightly reseal the main container.
- Dissolution:
 - Add the required volume of anhydrous DMSO to the vial containing the **Z-D-Chg-OH** powder to achieve the desired concentration (e.g., for a 100 mg/mL stock solution).
 - Vortex the solution until the solid is fully dissolved.
 - If necessary, use an ultrasonic bath to aid dissolution.[\[1\]](#)

- Storage of Stock Solution:
 - For long-term storage, dispense the stock solution into single-use aliquots to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Solubility Data:

| Solvent | Concentration | Notes |
|---------|-----------------------|---|
| DMSO | 100 mg/mL (343.24 mM) | May require sonication. Use of hygroscopic DMSO can impact solubility. ^[1] |
| Water | < 0.1 mg/mL | Considered insoluble. ^[1] |

Application in Peptide Synthesis

Z-D-Chg-OH is an amino acid derivative used in peptide synthesis. The benzyloxycarbonyl (Z or Cbz) group protects the amine functionality during the coupling of the carboxylic acid group to the N-terminus of a growing peptide chain.

Below is a conceptual workflow for the incorporation of a protected amino acid like **Z-D-Chg-OH** in solid-phase peptide synthesis (SPPS).

Workflow for **Z-D-Chg-OH** use in peptide synthesis.

The Z-protecting group is stable under the basic conditions typically used for Fmoc group removal but can be cleaved under acidic conditions or by catalytic hydrogenation. This orthogonality is a key feature in synthetic strategy.

The diagram below illustrates the general principle of using a protecting group in peptide bond formation.

Role of a protecting group in peptide synthesis.

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References

- 1. peptide.com [peptide.com]
- 2. bachem.com [bachem.com]
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